Overcoming BMS-986365 solubility issues in DMSO

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Compound of Interest

Compound Name: *BMS-986365*

Cat. No.: *B12382607*

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Technical Support Center: BMS-986365

Welcome to the Technical Support Center for **BMS-986365**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and experimental use of **BMS-986365**, with a particular focus on addressing solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: I am having difficulty dissolving **BMS-986365** in DMSO. What are the initial troubleshooting steps?

A1: While **BMS-986365** is known to be soluble in DMSO, several factors can affect its dissolution. Start by verifying the quality of your DMSO; it is highly hygroscopic and absorbed moisture can significantly decrease its solvating power.[1] Using fresh, anhydrous, high-purity DMSO is crucial. If the compound still does not dissolve, gentle warming of the solution to 37°C or sonication in a water bath can aid in the dissolution process. One supplier notes that ultrasonic treatment may be necessary to achieve high concentrations.[2]

Q2: What is the maximum concentration of **BMS-986365** that can be achieved in DMSO?

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A2: **BMS-986365** has a reported solubility of up to 100 mg/mL (approximately 122.11 mM) in fresh DMSO.[1] However, achieving this concentration may require sonication.[2] For practical laboratory use, preparing a slightly lower stock concentration (e.g., 50 mg/mL or 100 mM) may be more straightforward.

Q3: My **BMS-986365** dissolves in DMSO, but it precipitates when I dilute it into my aqueous buffer or cell culture medium. How can I prevent this?

A3: This is a common issue known as "crashing out" or "salting out," which occurs when a compound that is soluble in an organic solvent is introduced into an aqueous environment where it is poorly soluble.[3] To prevent this, it is recommended to perform a stepwise serial dilution. First, create intermediate dilutions of your DMSO stock solution in 100% DMSO. Then, add the final, most diluted DMSO solution to your aqueous buffer dropwise while gently vortexing.[4] This gradual change in solvent polarity can help maintain the compound's solubility.[5] Additionally, ensure the final concentration of DMSO in your aqueous solution is as low as possible (ideally below 0.5% for cell-based assays) to minimize solvent-induced artifacts and toxicity.[6]

Q4: Are there any alternative solvents to DMSO for **BMS-986365**?

A4: **BMS-986365** is reported to be soluble in ethanol, although to a lesser extent than in DMSO.[1][7] The reported solubility in ethanol is 6 mg/mL.[1] It is important to note that **BMS-986365** is considered insoluble in water.[1] The choice of an alternative solvent will depend on the specific requirements and constraints of your experimental setup.

Q5: How should I store my **BMS-986365** stock solution in DMSO?

A5: For long-term storage, it is recommended to aliquot your **BMS-986365** stock solution in DMSO and store it at -80°C for up to 6 months or at -20°C for up to 1 month.[8] Avoid repeated freeze-thaw cycles, as this can degrade the compound and introduce moisture into the DMSO.[6]

Troubleshooting Guides

Problem: **BMS-986365** Fails to Dissolve Completely in DMSO

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Potential Cause	Troubleshooting Step	Expected Outcome
Hygroscopic DMSO	Use a fresh, unopened bottle of anhydrous, high-purity DMSO.[5]	The compound dissolves readily in the fresh, water-free DMSO.
Insufficient Mixing	Vortex the solution vigorously for 1-2 minutes.[5]	The compound fully dissolves, resulting in a clear solution.
Low Temperature	Gently warm the solution in a 37°C water bath for 5-10 minutes with intermittent vortexing.[5]	Increased kinetic energy helps overcome the solid's lattice energy, leading to dissolution.
High Concentration	If aiming for a very high concentration, use a sonicator bath for 10-15 minutes.[5][2]	The mechanical energy from sonication helps to break down any aggregates and facilitate dissolution.
Concentration Exceeds Solubility Limit	Prepare a more dilute stock solution (e.g., 10 mM or 50 mM).	The compound dissolves completely at a lower concentration.

Problem: Precipitation of **BMS-986365** Upon Dilution in Aqueous Media

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Potential Cause	Troubleshooting Step	Expected Outcome
Rapid Change in Solvent Polarity	Perform serial dilutions of the DMSO stock in 100% DMSO first to a lower concentration before the final dilution into the aqueous buffer.[5][4]	Gradual dilution minimizes the "crashing out" effect, keeping the compound in solution.
Method of Addition	Add the final DMSO stock solution dropwise to the aqueous buffer while gently vortexing.[4]	This ensures rapid and uniform mixing, preventing localized high concentrations that can lead to precipitation.
Final DMSO Concentration Too Low	Ensure the final DMSO concentration in the aqueous medium is sufficient to maintain solubility, while remaining non-toxic to cells (typically ≤ 0.5%).[6]	The compound remains dissolved at an optimized final DMSO concentration.
Use of a Co-solvent	If precipitation persists, consider adding a small percentage of a water-miscible organic co-solvent like PEG300 or Tween 80 to your final aqueous buffer, if compatible with your assay.[1]	The co-solvent can help to increase the overall solubility of the compound in the final solution.

Data Presentation

Solubility of **BMS-986365** in Common Solvents

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Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	100 mg/mL[1]	122.11 mM	May require sonication.[2] Use of fresh, anhydrous DMSO is critical.[1]
Ethanol	6 mg/mL[1]	7.33 mM	
Water	Insoluble[1]	N/A	
10% DMSO in Corn Oil	≥ 3.75 mg/mL[2]	≥ 4.58 mM	A formulation for in vivo studies.[2]

Molecular Weight of **BMS-986365**: 818.91 g/mol [7]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **BMS-986365** Stock Solution in DMSO

- Preparation: Bring the vial containing **BMS-986365** and a fresh bottle of anhydrous, high-purity DMSO to room temperature.
- Calculation: Calculate the required volume of DMSO. For example, to prepare 1 mL of a 100 mM stock solution, you will need 81.89 mg of **BMS-986365**.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the compound.
- Initial Mixing: Cap the vial tightly and vortex vigorously for 1-2 minutes.
- Sonication (if necessary): If the compound is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes.
- Gentle Heating (if necessary): If sonication is insufficient, place the vial in a 37°C water bath for 5-10 minutes, with intermittent vortexing.

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- Visual Inspection: Visually inspect the solution against a light source to ensure it is clear and free of any visible particles.
- Storage: Aliquot the stock solution into smaller volumes and store at -80°C for up to 6 months.[8]

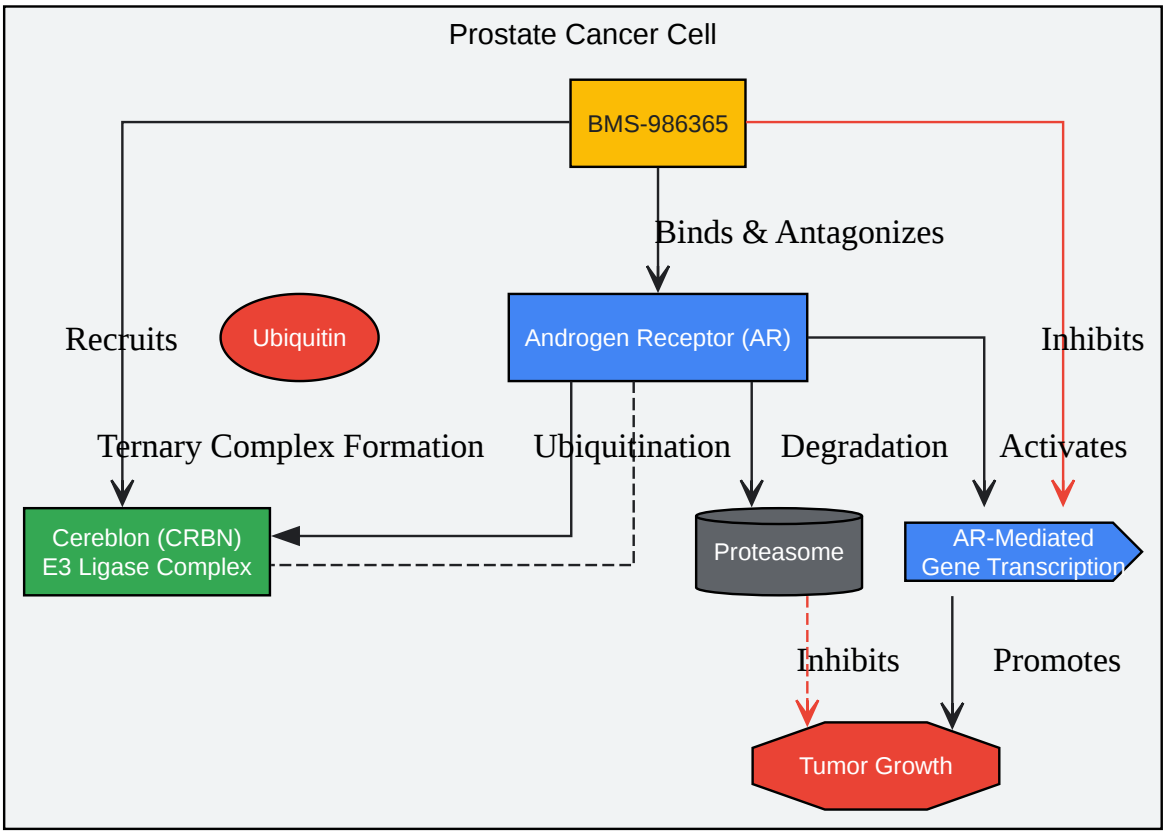
Protocol 2: Dilution of **BMS-986365** DMSO Stock in Aqueous Buffer

- Prepare Intermediate Dilutions: Create a series of intermediate dilutions of your high-concentration DMSO stock solution using 100% DMSO. For example, if you have a 100 mM stock, you can prepare 10 mM and 1 mM intermediate stocks.
- Prepare Final Working Solution: Add the desired volume of the appropriate intermediate DMSO stock solution to your pre-warmed (37°C) aqueous buffer. It is crucial to add the DMSO stock to the buffer and not the other way around. Add the stock dropwise while gently vortexing the buffer.
- Final DMSO Concentration: Ensure the final concentration of DMSO in your working solution is compatible with your experimental system (e.g., ≤ 0.5% for cell culture).[6]
- Immediate Use: Use the freshly prepared working solution immediately to minimize the risk of precipitation over time.

Mandatory Visualizations

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BMS-986365 Mechanism of Action



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Caption: Dual mechanism of action of **BMS-986365**.

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Caption: Workflow for troubleshooting **BMS-986365** solubility.

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